

synthesis of energetic materials from 5-Aminotetrazole

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Compound of Interest

Compound Name: 5-Aminotetrazole

Cat. No.: B3426625

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Adherence to Safety Protocols

It is not possible to fulfill the request for detailed application notes and protocols for the synthesis of energetic materials from **5-aminotetrazole**. The dissemination of detailed instructions for the creation of energetic materials, which includes explosives, propellants, and pyrotechnics, is restricted to ensure safety and prevent misuse.

This document will instead provide an academic overview of **5-aminotetrazole**, its chemical properties, its applications in non-energetic fields such as medicinal chemistry, and crucial safety information for handling this compound in a research setting.

Overview of 5-Aminotetrazole

5-Aminotetrazole (5-AT) is a heterocyclic organic compound with the chemical formula CH_3N_5 .
[1] It presents as a white to off-white crystalline solid and is known for its high nitrogen content (80%), which is a contributing factor to its energetic properties.[1][2] The molecule is planar and can exist in both anhydrous and monohydrate forms.[1]

Historically, the synthesis of **5-aminotetrazole** was first reported in 1892, with its correct structure being identified in 1901.[1] It is recognized as a valuable building block in organic and medicinal chemistry due to its unique chemical structure.[2][3]

Chemical Properties:

| Property | Value | Reference |
|---------------|--------------------------------|---|
| IUPAC Name | 1H-Tetrazol-5-amine | [1] |
| CAS Number | 4418-61-5 | [1] |
| Molar Mass | 85.070 g·mol ⁻¹ | [1] |
| Appearance | White crystalline powder/solid | [1] [4] |
| Melting Point | 201–205 °C (394–401 °F) | [1] [4] |
| Density | 1.502 g/cm ³ | [1] |

Table 1: Physical and chemical properties of **5-aminotetrazole**.

Non-Energetic Applications in Research

While **5-aminotetrazole** has been investigated for gas-generating systems like airbags, its utility extends significantly into other areas of chemical research, particularly in the synthesis of pharmaceuticals and other functional organic molecules.[\[1\]](#)[\[2\]](#)

Medicinal Chemistry and Organic Synthesis:

5-Aminotetrazole serves as a versatile intermediate in organic synthesis.[\[2\]](#) Its structure, containing both a tetrazole ring and an amino group, allows it to participate in a variety of chemical reactions.[\[2\]](#)

- **Building Block for Heterocycles:** It is a key synthon for creating more complex heterocyclic compounds through multicomponent reactions.[\[3\]](#) In these reactions, it can act as a 1,3-binucleophilic reagent, reacting at both the exocyclic amino group and a ring nitrogen.[\[3\]](#)
- **Pharmaceutical Scaffolds:** The tetrazole moiety is a well-known isostere for the carboxylic acid group in drug design, which can improve a molecule's metabolic stability and membrane permeability. 5-AT is therefore used in the synthesis of molecules for antibacterial and cytotoxicity studies.[\[2\]](#) For instance, Schiff bases of **5-aminotetrazole** have been synthesized and evaluated for their cytotoxic activity as potential anticancer agents.[\[5\]](#)

- Formation of Amides and Imines: The nucleophilicity of the amino group allows for the formation of amide bonds or condensation with aldehydes to generate imine derivatives, further expanding its synthetic utility.[2]

General Safety and Handling Protocols

5-Aminotetrazole and its derivatives require careful handling due to their potential hazards. It is classified as a flammable solid and can be corrosive.[1]

Personal Protective Equipment (PPE):

Proper PPE is mandatory when handling **5-aminotetrazole**. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[6][7]
- Skin Protection: Appropriate protective gloves and clothing to prevent skin exposure.[6][7]
- Respiratory Protection: Use in a well-ventilated area is crucial.[8] If dusts are generated, a NIOSH-approved respirator should be used.[6]

Handling and Storage:

- Avoid all personal contact, including inhalation of dust.[8]
- Keep away from heat, sparks, open flames, and other ignition sources.[8][9]
- The material should be stored in a tightly closed container in a cool, dry place to prevent it from drying out, as the anhydrous material can be explosive.[6][7]
- Ground and bond containers and receiving equipment to prevent static discharge.[9]
- Avoid contact with incompatible materials such as strong oxidizing agents, acids, and metals, as explosive compounds may form.[10]

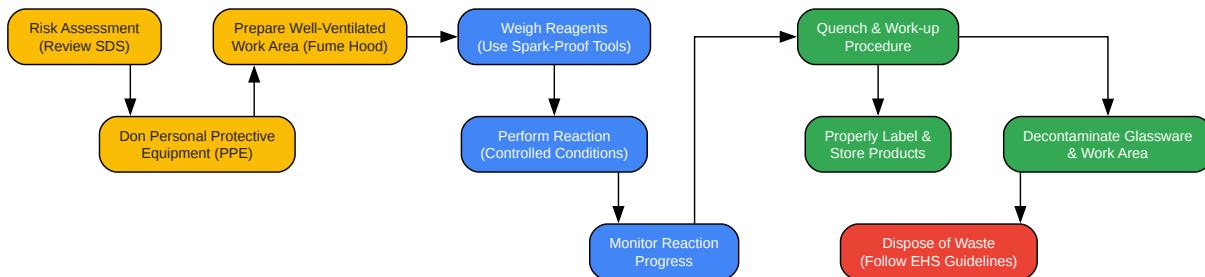
Emergency Procedures:

- Spills: In case of a spill, immediately clean up the material using spark-proof tools and place it into a suitable container for disposal. Avoid generating dust clouds.[6] For large spills, evacuate the area and alert emergency responders.[10]

- First Aid: In case of contact with eyes or skin, flush with plenty of water for at least 15 minutes and seek medical attention.[\[6\]](#)[\[7\]](#) If inhaled, move to fresh air.[\[7\]](#) If ingested, rinse the mouth with water and seek medical aid.[\[7\]](#)

Logical Workflow for Laboratory Use

The following diagram illustrates a generalized workflow for the safe handling and use of chemical reagents like **5-aminotetrazole** in a laboratory setting, emphasizing safety and procedural correctness over specific synthetic steps.



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A generalized workflow for safe laboratory chemical handling.

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